Application Notes and Protocols: Regioselective Nitration of 2-Hydroxyacetophenone

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Compound of Interest

Compound Name:	*1-(2-Hydroxy-3-nitrophenyl)ethanone*
CAS No.:	*28177-69-7*
Cat. No.:	*B1295978*

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Abstract: This document provides a detailed experimental protocol for the nitration of 2-hydroxyacetophenone, a critical transformation in the synthesis of various pharmaceutical intermediates and fine chemicals. The protocol emphasizes control over regioselectivity to favor the formation of either 2-hydroxy-3-nitroacetophenone or 2-hydroxy-5-nitroacetophenone. Mechanistic insights, safety protocols, and analytical characterization methods are thoroughly discussed to ensure reproducible and safe execution.

Introduction: Significance of Nitrated 2-Hydroxyacetophenone Derivatives

Nitrated derivatives of 2-hydroxyacetophenone are valuable precursors in organic synthesis. Notably, 2-hydroxy-3-nitroacetophenone serves as a key intermediate in the production of Pranlukast, a medication used for the management of asthma and allergic rhinitis.[1] The strategic introduction of a nitro group onto the aromatic ring modifies the electronic properties and provides a functional handle for further chemical transformations.

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The hydroxyl (-OH) and acetyl (-$COCH_3$) groups on the 2-hydroxyacetophenone ring exert competing directing effects during electrophilic aromatic substitution. The hydroxyl group is a strongly activating ortho-, para-director, while the acetyl group is a deactivating meta-director.[2][3] This interplay necessitates precise control over reaction conditions to achieve the desired regioselectivity.

Mechanistic Considerations: The Basis of Regioselectivity

The nitration of 2-hydroxyacetophenone is a classic example of an electrophilic aromatic substitution reaction.[4] The reaction proceeds via the in-situ generation of the nitronium ion (NO_2^+) from a mixture of nitric acid and a strong acid catalyst, typically sulfuric acid.[5]

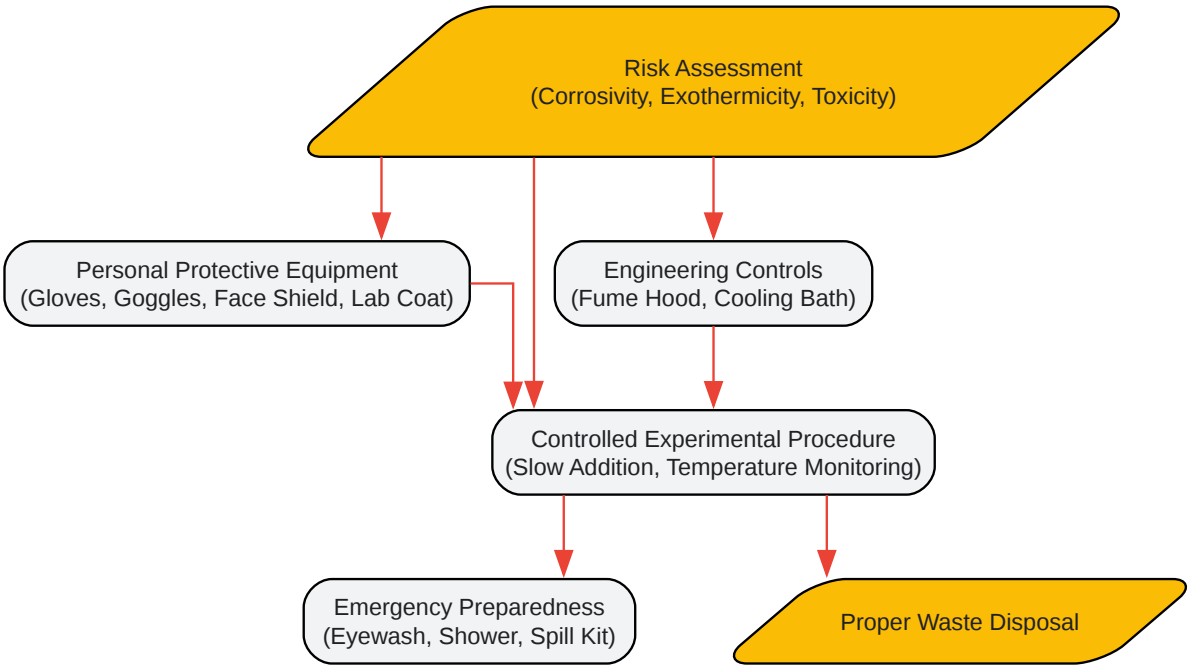
The hydroxyl group at the C-2 position strongly activates the ortho (C-3) and para (C-5) positions through resonance donation of electron density. Conversely, the acetyl group at C-1 deactivates the ring towards electrophilic attack and directs incoming electrophiles to the meta position (C-3 and C-5 relative to the acetyl group). The combined influence of these two groups primarily directs the incoming nitro group to the 3- and 5-positions.[2]

Controlling the reaction temperature is a critical factor in influencing the ratio of the 3-nitro to the 5-nitro isomer. Lower temperatures generally favor the formation of the thermodynamically more stable 2-hydroxy-5-nitroacetophenone.[2]

Experimental Workflow and Logic

The following diagram outlines the general workflow for the nitration of 2-hydroxyacetophenone, from reaction setup to product characterization.

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